

Application Notes and Protocols for (3R,11Z)-3-hydroxy-11-eicosenoyl-CoA

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Compound of Interest

Compound Name: (3R,11Z)-3-hydroxyicosenoyl-CoA

Cat. No.: B15550997

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(3R,11Z)-3-hydroxy-11-eicosenoyl-CoA is a long-chain 3-hydroxy fatty acyl-coenzyme A ester. As an intermediate in fatty acid metabolism, it is a valuable tool for researchers studying lipid metabolism, particularly the pathways of fatty acid β -oxidation and the biosynthesis of complex lipids. This document provides an overview of its potential applications, detailed experimental protocols for its use and analysis, and relevant biochemical pathway information.

A commercially available standard of (3R,11Z)-3-hydroxy-11-eicosenoyl-CoA can be sourced from suppliers such as MedChemExpress, where it is sold as a biochemical assay reagent for research purposes.^[1]

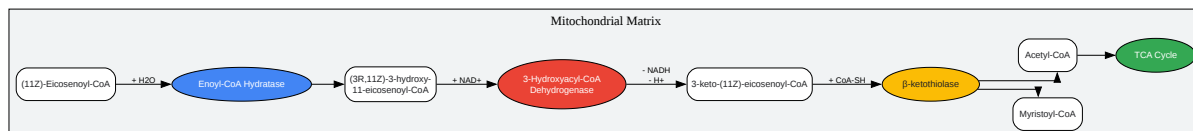
Potential Research Applications

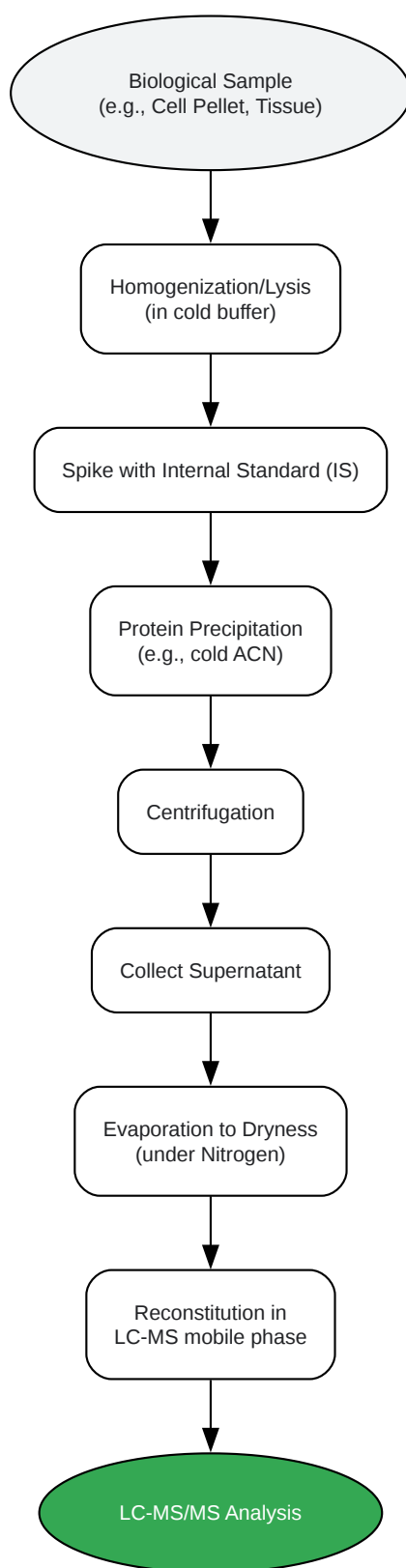
- Enzyme Substrate and Inhibitor Screening:** Serve as a substrate for enzymes involved in the downstream steps of fatty acid β -oxidation, such as 3-hydroxyacyl-CoA dehydrogenases. It can also be used in screening assays to identify inhibitors of these enzymes.
- Metabolic Pathway Elucidation:** Act as a standard in liquid chromatography-mass spectrometry (LC-MS) based metabolomics to identify and quantify this specific intermediate in biological samples, helping to elucidate the flux and regulation of fatty acid metabolism pathways.

- **Biomarker Discovery:** Altered levels of specific acyl-CoAs can be indicative of metabolic diseases. (3R,11Z)-3-hydroxy-11-eicosenoyl-CoA can be investigated as a potential biomarker for disorders related to fatty acid oxidation.
- **Drug Development:** In the context of diseases characterized by dysfunctional lipid metabolism (e.g., metabolic syndrome, non-alcoholic fatty liver disease), this compound can be used in in vitro and in cell-based assays to study the effects of drug candidates on specific metabolic pathways.

Biochemical Context: Role in Fatty Acid β -Oxidation

(3R,11Z)-3-hydroxy-11-eicosenoyl-CoA is an intermediate in the mitochondrial β -oxidation of the monounsaturated fatty acid, (11Z)-eicosenoic acid. The pathway involves a series of enzymatic reactions that shorten the fatty acyl chain.





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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